

Chemical structure and properties of naringin hydrate.

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Compound of Interest

Compound Name: Naringin hydrate

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Naringin Hydrate: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

Naringin hydrate, a flavanone glycoside predominantly found in citrus fruits, has garnered significant attention within the scientific community for its diverse pharmacological properties. This technical guide provides an in-depth exploration of the chemical structure and multifaceted properties of **naringin hydrate**. It is designed to serve as a comprehensive resource for researchers, scientists, and professionals in drug development, offering detailed data, experimental methodologies, and mechanistic insights. This document summarizes key quantitative data in structured tables, provides detailed experimental protocols for relevant assays, and visualizes critical signaling pathways modulated by **naringin hydrate** using Graphviz diagrams.

Chemical Structure and Physicochemical Properties

Naringin is a flavanone-7-O-glycoside composed of the flavanone naringenin and the disaccharide neohesperidose.^[1] The presence of the sugar moiety significantly influences its solubility and bioavailability. When crystallized from water, it typically forms a hydrate.^{[2][3]}

Chemical Structure

- IUPAC Name: (2S)-5-hydroxy-2-(4-hydroxyphenyl)-4-oxo-3,4-dihydro-2H-chromen-7-yl 2-O-(6-deoxy-alpha-L-mannopyranosyl)-beta-D-glucopyranoside hydrate[4]
- Molecular Formula: $C_{27}H_{32}O_{14} \cdot xH_2O$ [5]
- Molecular Weight: 580.5 g/mol (anhydrous)[6]

Physicochemical Properties

The physicochemical properties of **naringin hydrate** are crucial for its handling, formulation, and biological activity. A summary of these properties is presented in Table 1.

Property	Value	References
Melting Point	83 °C (hydrate), 166-171 °C (dec.)(anhydrous)	[1][6][7][8][9]
Solubility	Water: 1 mg/mL at 40 °C; Ethanol: ~1 mg/mL; DMSO: ~10 mg/mL; DMF: ~20 mg/mL	[6][10][11]
LogP	-0.44	[6]
Appearance	Off-white to pale yellow crystalline solid	[9]

Biological and Pharmacological Properties

Naringin hydrate exhibits a wide spectrum of biological activities, primarily attributed to its antioxidant, anti-inflammatory, and anticancer effects. These properties are underpinned by its ability to modulate various cellular signaling pathways.

Antioxidant Activity

Naringin is a potent antioxidant capable of scavenging free radicals and reducing oxidative stress.[12] Its antioxidant capacity has been quantified in various in vitro assays.

Assay	IC ₅₀ (μM)	References
DPPH radical scavenging	264.44	[13]
ABTS radical scavenging	282 μg/mL (approximately 486 μM)	[14]
Hydroxyl radical scavenging	251.1	[13]
Superoxide radical scavenging	360.03	[13]
Hydrogen peroxide scavenging	358.5	[13]

Anti-inflammatory Activity

Naringin demonstrates significant anti-inflammatory effects by inhibiting key inflammatory mediators and pathways.[12][15]

Assay	Effect	References
COX-2 Expression	Inhibition	[3]
Pro-inflammatory Cytokines (TNF-α, IL-6, IL-1β)	Reduction	[12][16]

Anticancer Activity

Naringin has been shown to possess anticancer properties against various cancer cell lines by inducing apoptosis and inhibiting cell proliferation.[17][18]

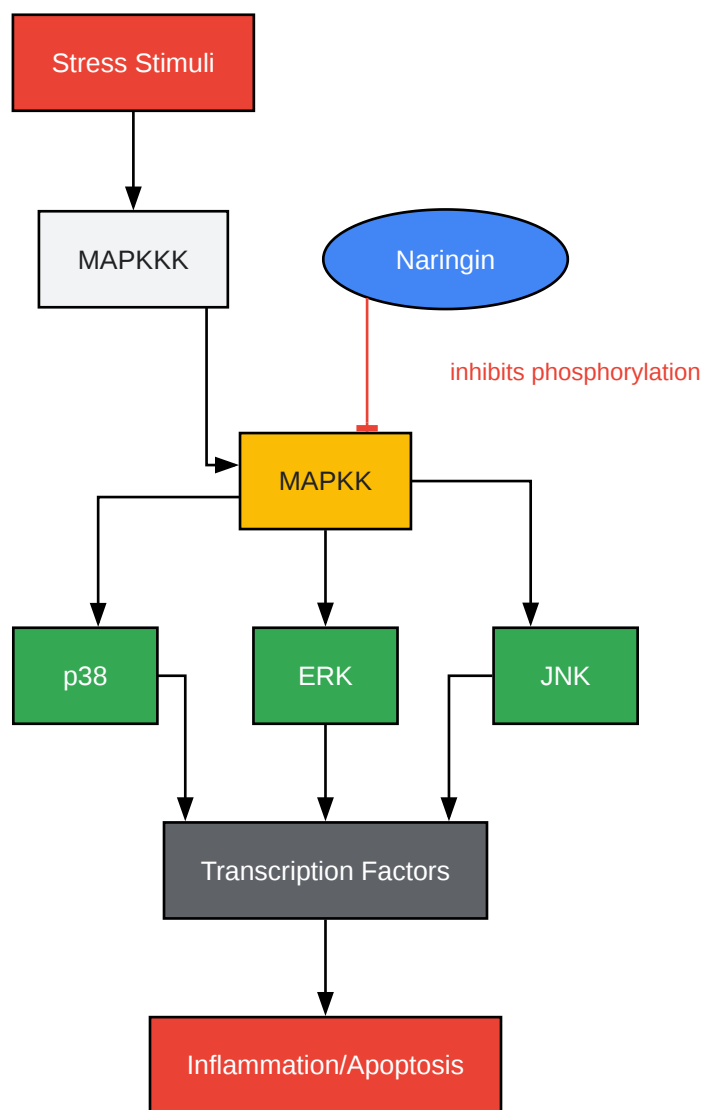
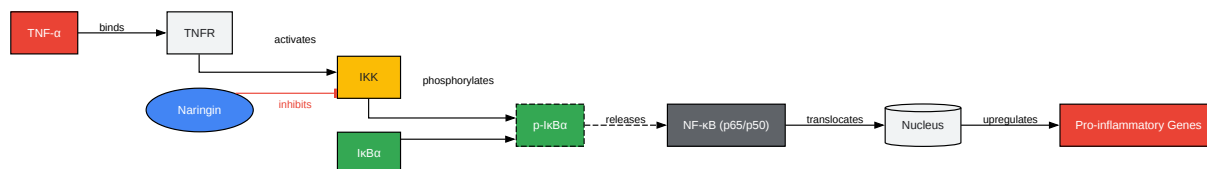
Cell Line	IC ₅₀ (μM)	References
Oral Cancer (KB-1)	125.3	[15][19]
Breast Adenocarcinoma (MCF7)	6.8 (Ag(I) complex), 33.8 (Ru(III) complex)	[12]
Lung Carcinoma (A549)	5.9 (Ag(I) complex), 89.6 (Ru(III) complex)	[12]

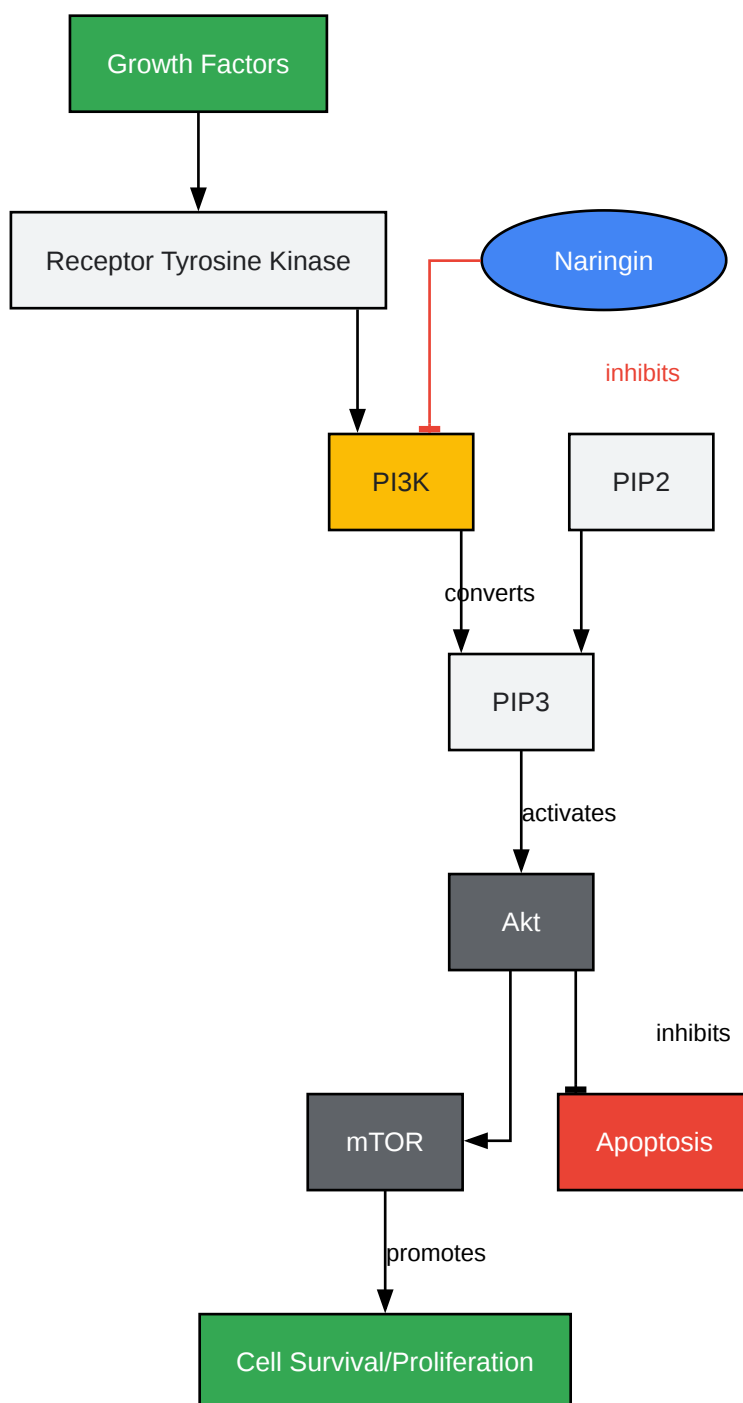
Key Signaling Pathways Modulated by Naringin

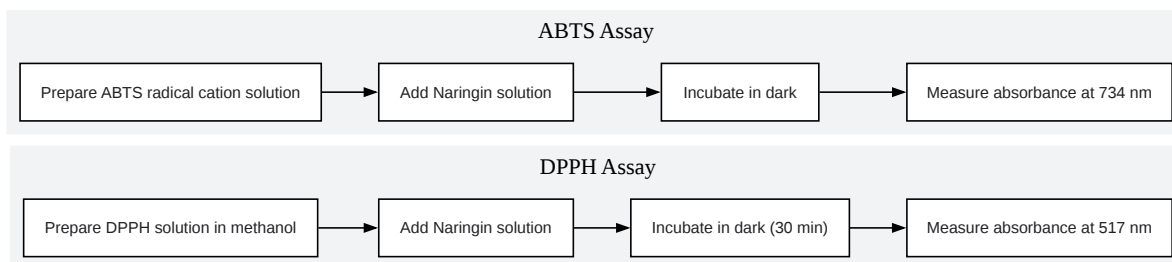
Naringin exerts its biological effects by modulating several key intracellular signaling pathways.

NF- κ B Signaling Pathway

Naringin has been shown to suppress the NF- κ B signaling pathway, a critical regulator of inflammation. It can inhibit the phosphorylation of I κ B α , which in turn prevents the nuclear translocation of the NF- κ B p65 subunit.[20][21][22] This leads to a downregulation of pro-inflammatory genes.







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